

Methyl (S)-(-)-lactate structure and stereochemistry

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Compound of Interest

Compound Name: Methyl (S)-(-)-lactate

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An In-depth Technical Guide to **Methyl (S)-(-)-lactate**: Structure, Stereochemistry, and Applications

Introduction

Methyl (S)-(-)-lactate, also known as L-lactic acid methyl ester, is a chiral ester of significant interest in the chemical and pharmaceutical industries.^{[1][2]} Its biocompatibility, biodegradability, and versatile chemical properties make it a valuable chiral building block in asymmetric synthesis and a green solvent alternative.^[3] This guide provides a comprehensive overview of its structure, stereochemistry, physicochemical properties, and key experimental methodologies for its synthesis and characterization, tailored for researchers and professionals in drug development.

Molecular Structure and Stereochemistry

Methyl (S)-(-)-lactate is the methyl ester of (S)-lactic acid.^[4] The central carbon atom (C2) is a stereocenter, bonded to a hydroxyl group, a hydrogen atom, a methyl group, and a methoxycarbonyl group. The "(S)" designation in its name refers to the specific spatial arrangement of these groups around the chiral center, as defined by the Cahn-Ingold-Prelog (CIP) priority rules. This specific enantiomer is levorotatory, meaning it rotates the plane of polarized light to the left, which is denoted by the "(-)" sign.^[1]

- IUPAC Name: methyl (2S)-2-hydroxypropanoate^[1]

- Chemical Formula: C₄H₈O₃[\[5\]](#)
- CAS Number: 27871-49-4[\[5\]](#)
- Molecular Weight: 104.105 g·mol⁻¹[\[4\]](#)

The structural and stereochemical details are visualized in the diagram below.

Caption: 2D Structure of **Methyl (S)-(-)-lactate** with Stereocenter.

Physicochemical Properties

The quantitative properties of **methyl (S)-(-)-lactate** are summarized in the table below. These properties are crucial for its application as a solvent and for designing reaction and purification processes.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₈ O ₃	[4] [5]
Molecular Weight	104.105 g·mol ⁻¹	[4]
Appearance	Colorless clear liquid	[4]
Density	1.09 g/mL at 25 °C	[3]
Boiling Point	144-145 °C	[4]
Melting Point	-66 °C	[4]
Flash Point	49 °C (closed cup)	[3]
Refractive Index (n _{20/D})	1.413	[3]
Specific Optical Activity ([α] _{18/D})	-8.1° (neat)	[3]
Solubility	Miscible in water, ethanol, and most alcohols	[4]

Experimental Protocols

Synthesis: Fischer Esterification of (S)-Lactic Acid

A common and straightforward method for preparing **methyl (S)-(-)-lactate** is the Fischer esterification of (S)-lactic acid with methanol, using an acid catalyst.

Materials:

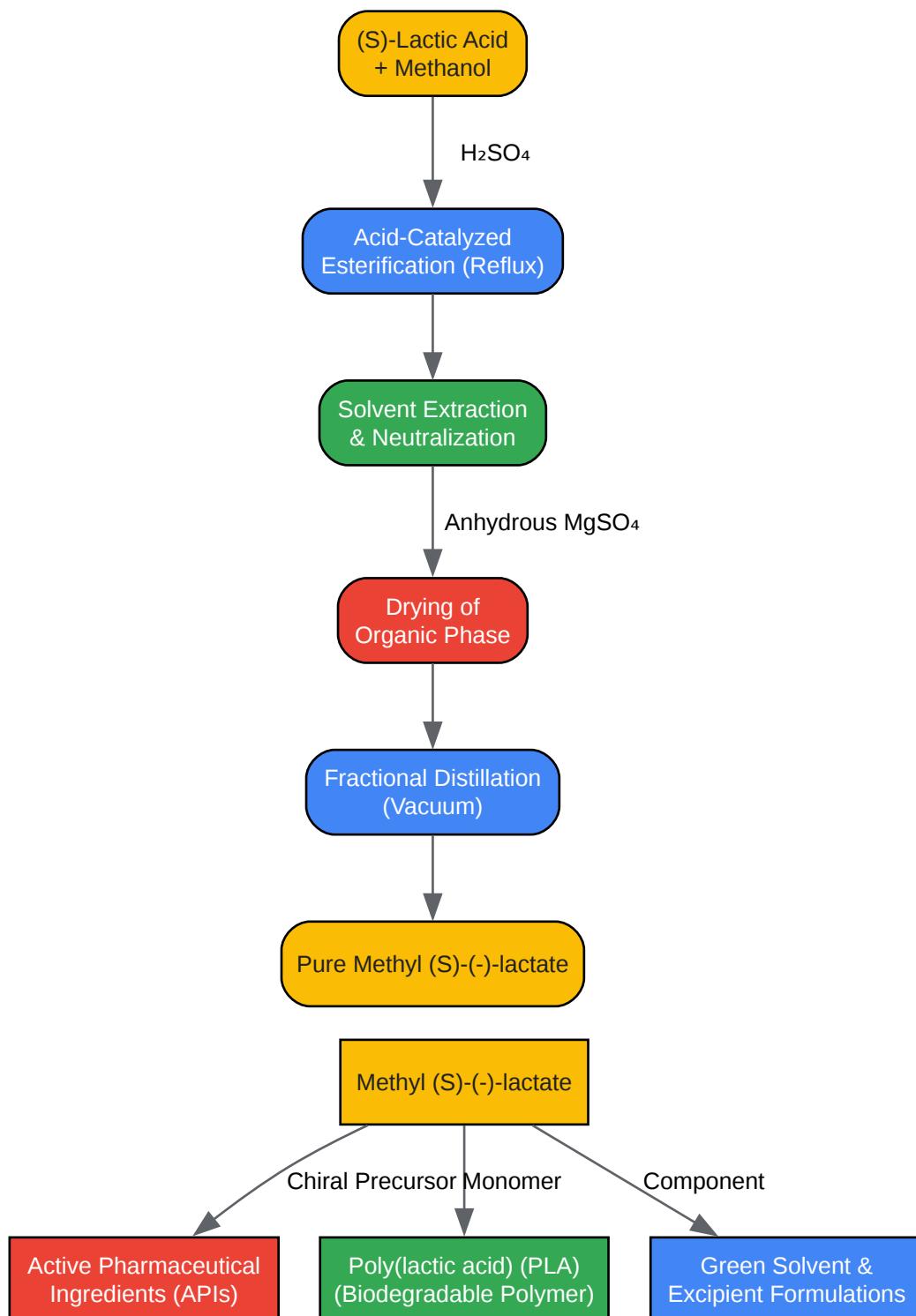
- (S)-Lactic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated) or other acid catalyst
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Reaction flask, reflux condenser, separatory funnel, distillation apparatus

Procedure:

- Reaction Setup: A mixture of (S)-lactic acid and an excess of methanol (e.g., 3-5 molar equivalents) is placed in a round-bottom flask equipped with a reflux condenser.
- Catalysis: A catalytic amount of concentrated sulfuric acid is carefully added to the mixture.
- Reflux: The reaction mixture is heated to reflux (approximately 65-70 °C) and maintained for several hours (e.g., 4-24 hours) to reach equilibrium.^[6] The reaction progress can be monitored by techniques like TLC or GC.
- Workup: After cooling to room temperature, the excess methanol is removed under reduced pressure. The residue is diluted with an appropriate organic solvent (e.g., diethyl ether or ethyl acetate) and transferred to a separatory funnel.
- Neutralization & Washing: The organic layer is washed sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.

- Drying & Filtration: The separated organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated.
- Purification: The crude **methyl (S)-(-)-lactate** is purified by fractional distillation under reduced pressure to yield the pure product.

The general workflow for this synthesis and purification is outlined below.

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